

# Essential Safety and Handling Guidance for BMS-986144

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## Compound of Interest

Compound Name: BMS-986144

Cat. No.: B12426057

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMS-986144** was not located in the public domain. The following guidance is based on general best practices for handling potent, research-grade chemical compounds and should be supplemented by a compound-specific risk assessment conducted by qualified personnel in your institution.

**BMS-986144** is identified as a third-generation, pan-genotype NS3/4A protease inhibitor for Hepatitis C Virus (HCV) infection.[1][2][3] As a potent bioactive molecule, it is crucial to handle **BMS-986144** with appropriate safety measures to minimize exposure to researchers and laboratory personnel. The following information provides a framework for the safe handling and disposal of this compound.

## Personal Protective Equipment (PPE)

Consistent use of appropriate Personal Protective Equipment (PPE) is the primary barrier against exposure to hazardous chemicals.[4][5] For a compound like **BMS-986144**, where the full toxicological profile may not be widely known, a conservative approach to PPE is recommended.

Table 1: Recommended Personal Protective Equipment for Handling **BMS-986144**

PPE Item	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves (double gloving recommended)	Prevents direct skin contact. Double gloving provides additional protection against potential tears or permeation.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from splashes or aerosols of the compound.
Lab Coat	Full-length, cuffed laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood or other ventilated enclosure	Minimizes the risk of inhaling aerosolized particles of the compound. A respirator (e.g., N95) may be required for certain procedures outside of a fume hood, based on a risk assessment.
Face Shield	Recommended when there is a significant risk of splashes	Provides an additional layer of protection for the face and eyes.

This table is a general guide. The specific type of PPE should be chosen based on the task and a formal risk assessment.[\[6\]](#)

## Handling and Operational Plan

Proper handling procedures are critical to ensure safety and maintain the integrity of the compound.

Storage:

- Store in a cool, dry, and dark place.[\[2\]](#)

- Recommended storage temperatures are 0-4°C for short-term and -20°C for long-term storage.<sup>[2]</sup>

#### Weighing and Reconstitution:

- All handling of the solid compound should be performed in a certified chemical fume hood or a balance enclosure to prevent inhalation of dust.
- Use dedicated spatulas and weighing papers.
- When preparing solutions, add the solvent slowly to the solid to avoid splashing.

#### General Laboratory Practices:

- Avoid creating aerosols.
- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory.
- Ensure a safety shower and eyewash station are readily accessible.

## Disposal Plan

All waste contaminated with **BMS-986144** should be treated as hazardous chemical waste.

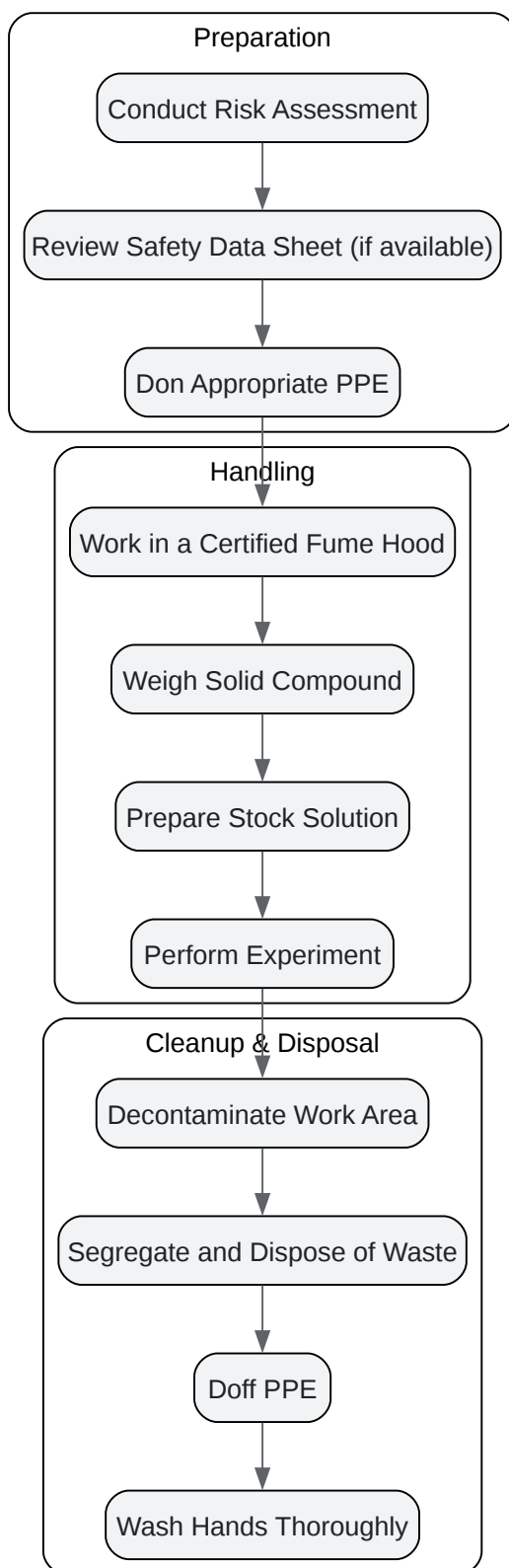
Table 2: Disposal Guidelines for **BMS-986144** Waste

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. This includes contaminated gloves, weighing papers, and disposable labware.
Liquid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Sharps	Dispose of contaminated needles and syringes in a designated sharps container for hazardous chemical waste.

Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for safely handling **BMS-986144** in a laboratory setting.



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